

S-Butyl Thiobenzoate molecular weight and formula

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Compound of Interest

Compound Name: *S-Butyl Thiobenzoate*

Cat. No.: *B1281266*

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S-Butyl Thiobenzoate: A Technical Overview

This guide provides a detailed summary of the fundamental physicochemical properties of **S-Butyl Thiobenzoate**, a compound of interest in various research and development domains. The information is presented for researchers, scientists, and professionals in drug development, offering a concise reference for this particular chemical entity.

Physicochemical Data Summary

The core molecular attributes of **S-Butyl Thiobenzoate** have been compiled and are presented in the table below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry to analytical characterization.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₁₄ OS	[1][2][3]
Molecular Weight	194.29 g/mol	[1][3]
Alternate Molecular Weight	194.298 g/mol	[4]
Alternate Molecular Weight	194.30 g/mol	[2]
CAS Number	7269-35-4	[4][1][2][3]

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.

Caption: Molecular properties of **S-Butyl Thiobenzoate**.

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References

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